

The Pharmacodynamics of Sulfaclozine Sodium in Poultry: An In-depth Technical Guide

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Compound of Interest

Compound Name: Sulfaclozine sodium

Cat. No.: B1498937

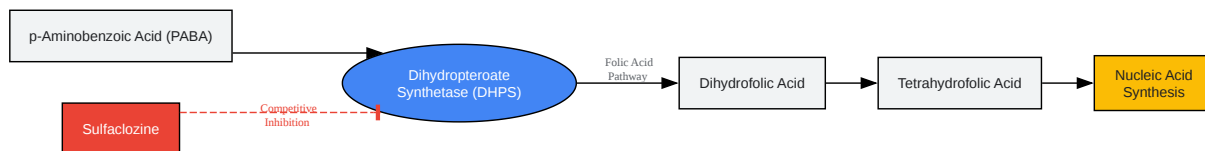
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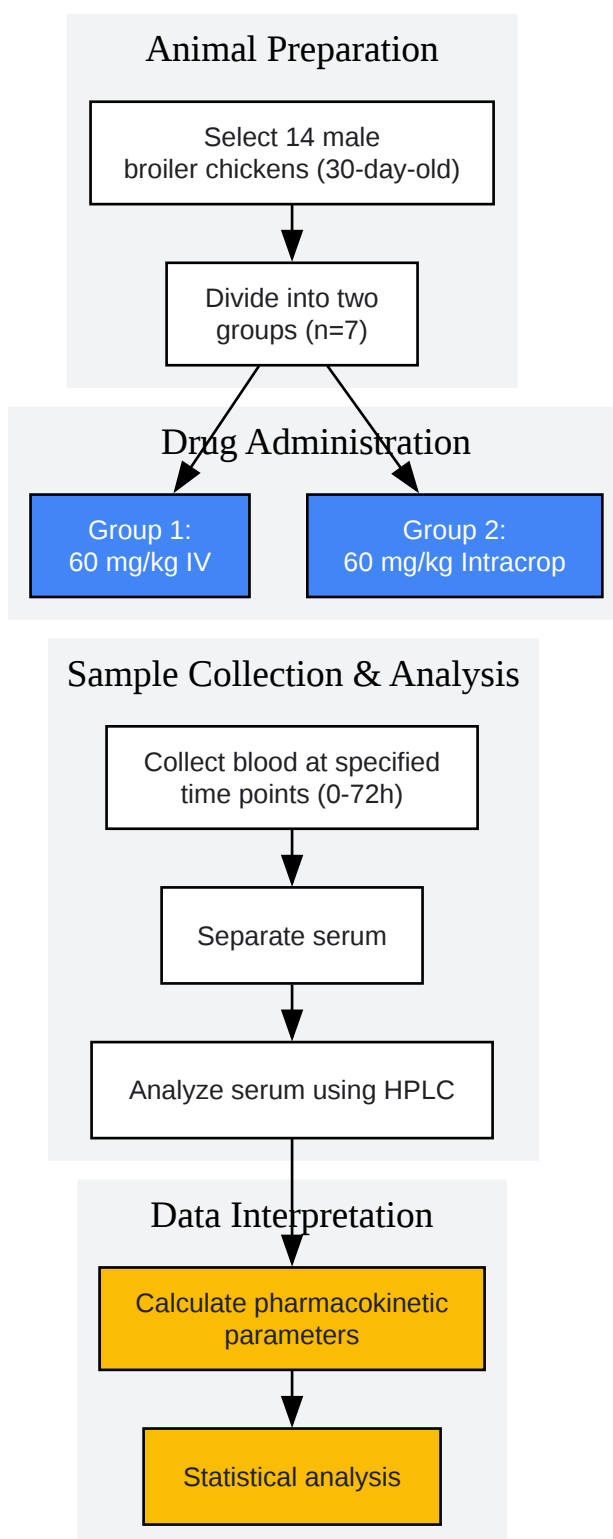
Introduction

Sulfaclozine sodium, a sulfonamide derivative, is a widely utilized chemotherapeutic agent in the poultry industry. It exhibits both antibacterial and anticoccidial properties, making it effective for the treatment and control of several significant poultry diseases, including coccidiosis, fowl cholera, and salmonellosis. This technical guide provides a comprehensive overview of the pharmacodynamics of **sulfaclozine sodium** in poultry, intended for researchers, scientists, and drug development professionals.

Mechanism of Action

Sulfaclozine, like other sulfonamides, functions as a competitive antagonist of para-aminobenzoic acid (PABA). PABA is an essential precursor for the synthesis of folic acid in bacteria and protozoa. By inhibiting the enzyme dihydropteroate synthetase (DHPS), sulfaclozine blocks the conversion of PABA to dihydrofolic acid, a critical step in the folic acid synthesis pathway. This disruption of folic acid synthesis ultimately inhibits the production of nucleic acids (DNA and RNA), leading to a bacteriostatic or coccidiostatic effect. At high concentrations, particularly in urine, it can exert a bactericidal action. The peak activity of sulfaclozine against coccidia is during the second generation of schizonts, with some effect on the first generation as well.





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